

# molecular weight and formula of 3-Thienylboronic acid

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## Compound of Interest

Compound Name: 3-Thienylboronic acid

Cat. No.: B050007

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## An In-depth Technical Guide on 3-Thienylboronic Acid

For researchers, scientists, and professionals in drug development, **3-Thienylboronic acid** is a key reagent in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds. Its utility is rooted in its chemical properties, which are summarized below.

### Core Chemical Data

The fundamental properties of **3-Thienylboronic acid** are detailed in the following table, providing a quick reference for experimental design and analysis.

Property	Value	Citations
Molecular Formula	C <sub>4</sub> H <sub>5</sub> BO <sub>2</sub> S	[1][2][3][4]
Molecular Weight	127.96 g/mol	[1][3]
CAS Number	6165-69-1	[1][2][3][4]
Melting Point	164-169 °C	[3][4]
Appearance	White to light yellow crystalline powder	[3]

## Chemical Structure

The molecular structure of **3-Thienylboronic acid** consists of a thiophene ring substituted with a boronic acid group at the 3-position. This structure is crucial for its reactivity in forming new chemical bonds.

Chemical structure of **3-Thienylboronic acid**.

Disclaimer: This guide is intended for informational purposes for research professionals. Always refer to safety data sheets (SDS) and follow appropriate laboratory safety protocols when handling chemical substances.

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## References

- 1. 6165-69-1|3-Thiopheneboronic acid|BLD Pharm [bldpharm.com]
- 2. Thiophene-3-boronic acid, 98% | Fisher Scientific [fishersci.ca]
- 3. 3-Thiopheneboronic acid | 6165-69-1 [chemicalbook.com]
- 4. Sigma Aldrich 3-Thienylboronic Acid 5 g | Buy Online | Sigma Aldrich | Fisher Scientific [fishersci.com]
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